

# Nicametate citrate chemical structure and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Nicametate

Cat. No.: B1219050

[Get Quote](#)

An In-depth Technical Guide to **Nicametate** Citrate: Chemical Structure, Properties, and Mechanism of Action

## Executive Summary

**Nicametate** citrate (CAS: 1641-74-3) is a peripheral vasodilator agent recognized for its efficacy in improving microcirculation and cellular metabolism.<sup>[1][2]</sup> It is the citrate salt of **Nicametate**, which is the 2-(diethylamino)ethyl ester of nicotinic acid.<sup>[3][4]</sup> The compound's primary pharmacological actions are attributed to its in-vivo hydrolysis, yielding nicotinic acid, a known vasodilator, and diethylaminoethanol, a cholinergic agent.<sup>[4]</sup> This guide provides a comprehensive overview of its chemical structure, physicochemical properties, synthesis, and multifaceted mechanism of action, tailored for researchers and drug development professionals.

## Chemical Identity and Physicochemical Properties

**Nicametate** citrate is a salt composed of the active moiety, **Nicametate**, and citric acid in a 1:1 molar ratio.<sup>[5][6]</sup> This salt formation enhances the compound's stability and solubility. A monohydrate form has also been identified.<sup>[7]</sup>

## Chemical Structure and Identifiers

The core structure consists of a pyridine ring from nicotinic acid, ester-linked to a diethylamino ethanol group, which is then ionically bonded to a citrate molecule. The compound is achiral.<sup>[8]</sup>

[\[9\]](#)Table 1: Chemical Identifiers for **Nicametate** Citrate

Identifier	Value	Citation
IUPAC Name	2-(diethylamino)ethyl pyridine-3-carboxylate;2-hydroxypropane-1,2,3-tricarboxylic acid	<a href="#">[3]</a> <a href="#">[6]</a>
CAS Number	1641-74-3	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[8]</a>
Molecular Formula	C <sub>18</sub> H <sub>26</sub> N <sub>2</sub> O <sub>9</sub>	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	414.41 g/mol	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[10]</a>
Canonical SMILES	<chem>CCN(CC)CCOC(=O)C1=CN=CC=C1.C(C(=O)O)C(CC(=O)O)(C(=O)O)O</chem>	<a href="#">[3]</a>
InChI Key	IABBAGAOMDWOCW-UHFFFAOYSA-N	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[8]</a>

| [Synonyms](#) | Euclidan, Provasan, Soclidan, **Nicametate** dihydrogen citrate | [\[3\]](#)[\[6\]](#)[\[11\]](#) |

## Physicochemical Data

The compound presents as a white crystalline powder and is soluble in water.[\[11\]](#)[\[12\]](#) Detailed experimental data on properties like melting point are not consistently available in the literature; however, some predicted data for the base molecule exists.

Table 2: Physicochemical Properties of **Nicametate** Citrate

Property	Value	Notes	Citation
Physical State	White crystalline powder		<a href="#">[11]</a> <a href="#">[12]</a>
Solubility	Soluble in water		<a href="#">[11]</a>
Boiling Point	311.9°C at 760 mmHg	Predicted for Nicametate base	<a href="#">[12]</a>
Flash Point	142.4°C	Predicted for Nicametate base	<a href="#">[12]</a>

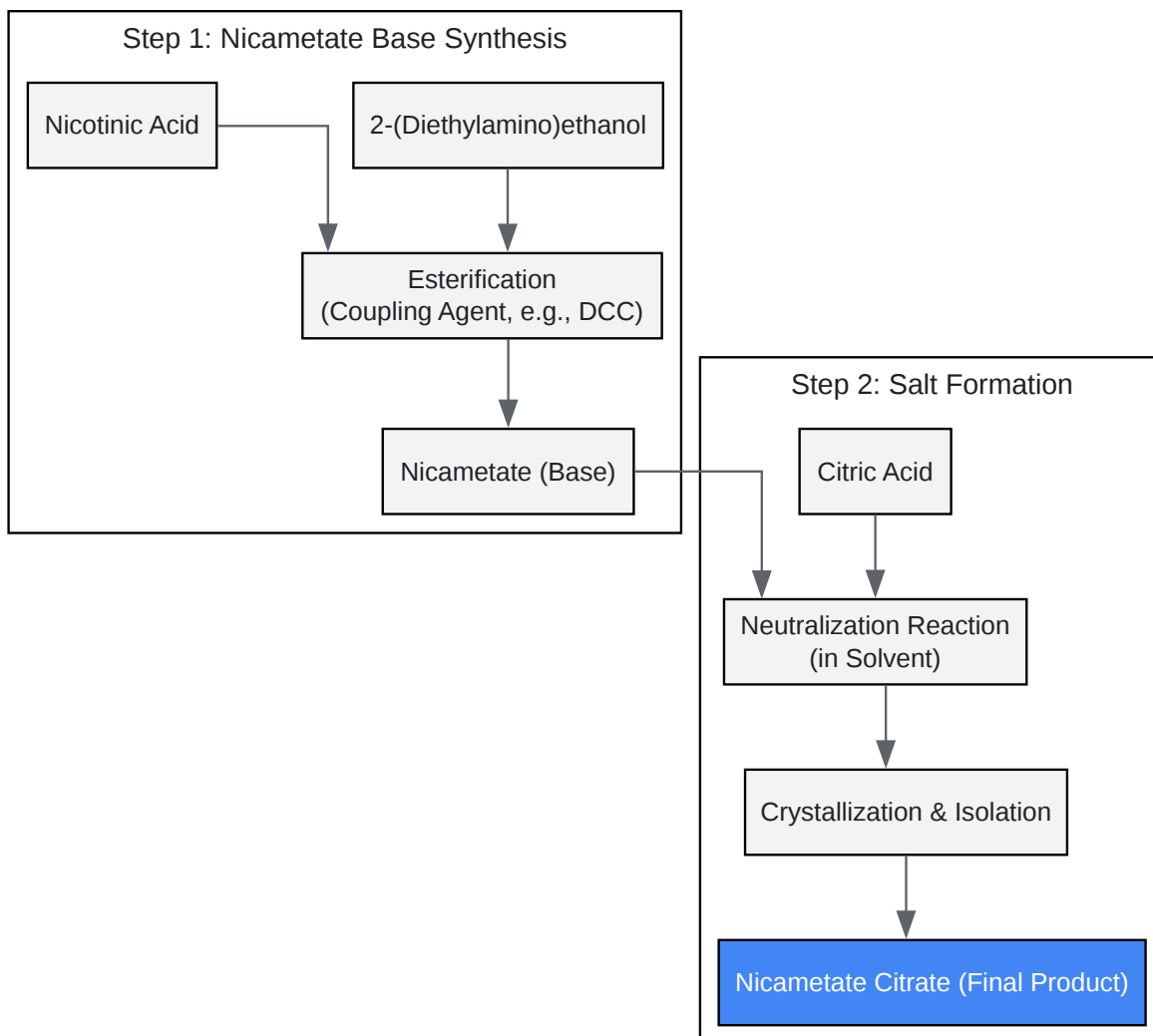
| Storage | Cool, dry, dark place. 0-4°C (short-term), -20°C (long-term) | [\[5\]](#) |

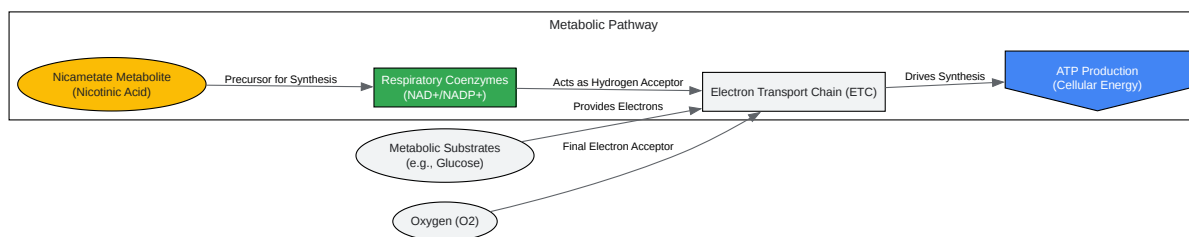
## Synthesis and Manufacturing

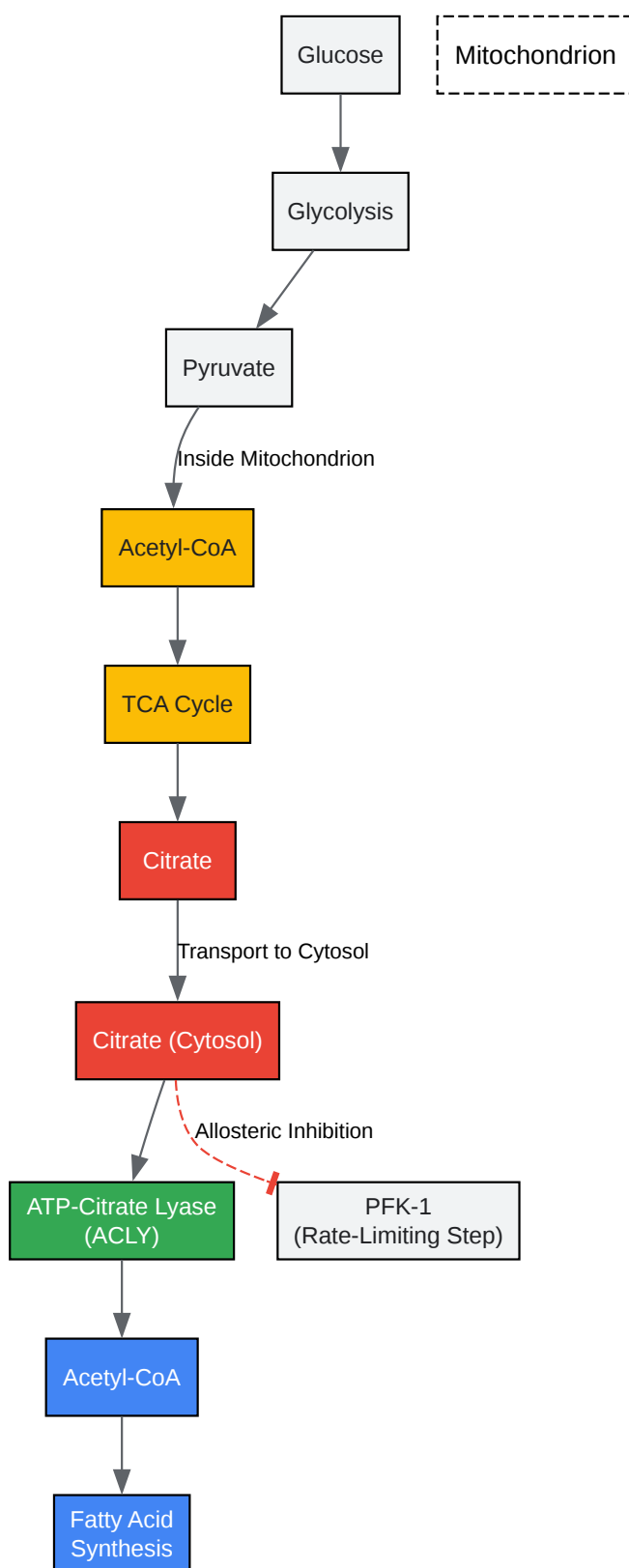
While industrial-scale synthesis protocols are proprietary, the synthesis of **Nicametate** citrate can be inferred from standard organic chemistry principles and generally involves a two-step process.

### General Synthesis Protocol

- **Esterification:** **Nicametate** base is first synthesized via the esterification of nicotinic acid (pyridine-3-carboxylic acid) with 2-(diethylamino)ethanol. This reaction is typically facilitated by a dehydrating or coupling agent, such as thionyl chloride (SOCl<sub>2</sub>) or a carbodiimide like DCC, to drive the formation of the ester bond.[\[4\]](#)
- **Salt Formation:** The purified **Nicametate** base is then neutralized with an equimolar amount of citric acid in a suitable solvent. The final **Nicametate** citrate salt is subsequently isolated through crystallization, followed by washing and drying.[\[3\]](#)







[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chimei.org.tw [chimei.org.tw]
- 2. 光田綜合醫院 [ktgh.com.tw]
- 3. Buy Nicametate citrate | 1641-74-3 [smolecule.com]
- 4. Nicametate Citrate [benchchem.com]
- 5. medkoo.com [medkoo.com]
- 6. 3-Pyridinecarboxylic acid, 2-(diethylamino)ethyl ester, 2-hydroxy-1,2,3-propanetricarboxylate (1:1) | C18H26N2O9 | CID 92897 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. GSRS [gsrs.ncats.nih.gov]
- 8. GSRS [precision.fda.gov]
- 9. GSRS [precision.fda.gov]
- 10. GSRS [gsrs.ncats.nih.gov]
- 11. Page loading... [guidechem.com]
- 12. Nicametate citrate - Safety Data Sheet [chemicalbook.com]
- To cite this document: BenchChem. [Nicametate citrate chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1219050#nicametate-citrate-chemical-structure-and-properties]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)